

cis-1,4-Diacetoxy-2-butene chemical properties and structure

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Compound of Interest

Compound Name: *cis-1,4-Diacetoxy-2-butene*

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An In-depth Technical Guide to **cis-1,4-Diacetoxy-2-butene**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **cis-1,4-diacetoxy-2-butene**. The information is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other areas of chemical synthesis.

Chemical Properties and Structure

cis-1,4-Diacetoxy-2-butene is an ester that serves as a versatile intermediate in organic synthesis.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₂ O ₄	[2]
Molecular Weight	172.18 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	120-121 °C at 18 mmHg	[1]
Density	1.08 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.443	[1]
Solubility	Not miscible in water. Soluble in many organic solvents.	[3]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Stability	Stable under recommended storage conditions. Incompatible with oxidizing agents.	[3]

Structural Information:

Identifier	Value	Reference(s)
IUPAC Name	(2Z)-But-2-ene-1,4-diyl diacetate	[4]
Synonyms	cis-2-Butene-1,4-diol diacetate	[5]
CAS Number	25260-60-0	[2]
SMILES String	<chem>CC(=O)OCC=CCOC(=O)C</chem>	[6]
InChI Key	VZUAUHWZIKOMFC-ARJAWSKDSA-N	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **cis-1,4-diacetoxy-2-butene**.

- ¹H NMR Spectrum: The proton NMR spectrum provides information about the hydrogen atoms in the molecule.[\[7\]](#)
- ¹³C NMR Spectrum: The carbon NMR spectrum gives insight into the carbon framework of the molecule.[\[8\]](#)
- Infrared (IR) Spectrum: The IR spectrum reveals the functional groups present in the molecule.[\[6\]](#)[\[9\]](#)
- Mass Spectrum (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

Experimental Protocols

Synthesis of cis-1,4-Diacetoxy-2-butene

The synthesis of **cis-1,4-diacetoxy-2-butene** can be achieved in a two-step process starting from 2-butyne-1,4-diol.

Step 1: Selective Hydrogenation of 2-Butyne-1,4-diol to cis-2-Butene-1,4-diol

This step involves the selective reduction of the alkyne to a cis-alkene.

- Materials:
 - 2-Butyne-1,4-diol
 - Lindlar's catalyst (or an alternative poisoned palladium catalyst)
 - Methanol (or other suitable solvent)
 - Hydrogen gas
- Procedure:
 - In a hydrogenation flask, dissolve 2-butyne-1,4-diol in methanol.

- Add a catalytic amount of Lindlar's catalyst.
- Purge the flask with hydrogen gas and maintain a hydrogen atmosphere (typically at or slightly above atmospheric pressure).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by techniques such as TLC or GC to ensure the reaction stops after the formation of the alkene and does not proceed to the alkane.
- Upon completion, filter the reaction mixture to remove the catalyst.
- Evaporate the solvent under reduced pressure to obtain crude cis-2-butene-1,4-diol.

Step 2: Acetylation of cis-2-Butene-1,4-diol

This step introduces the acetate groups to the diol.

- Materials:
 - cis-2-Butene-1,4-diol
 - Acetic anhydride
 - Pyridine (or another suitable base)
 - Dichloromethane (or other suitable solvent)
 - 1 M HCl solution
 - Saturated aqueous NaHCO₃ solution
 - Brine
 - Anhydrous sodium sulfate
- Procedure:

- Dissolve the crude **cis-2-butene-1,4-diol** in a mixture of dichloromethane and pyridine at 0 °C.
- Slowly add acetic anhydride to the solution.
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Quench the reaction by adding methanol.
- Dilute the mixture with dichloromethane and wash sequentially with 1 M HCl, water, saturated aqueous NaHCO₃, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield pure **cis-1,4-diacetoxy-2-butene**.

Key Reactions of **cis-1,4-Diacetoxy-2-butene**

cis-1,4-Diacetoxy-2-butene is a precursor for various chemical transformations.

3.2.1. Pyrolysis to 1-Acetoxy-1,3-butadiene

Upon heating, **cis-1,4-diacetoxy-2-butene** undergoes pyrolysis to yield 1-acetoxy-1,3-butadiene.^[1]

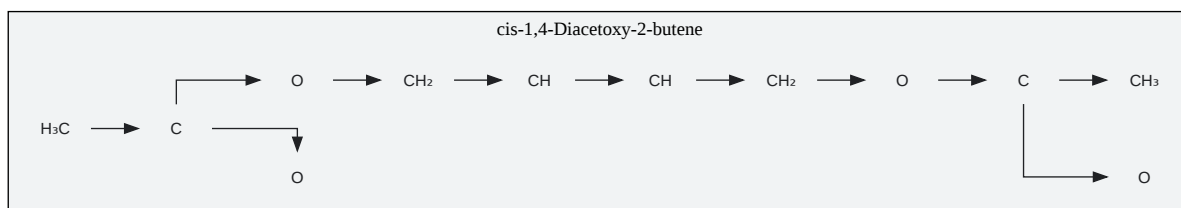
- General Procedure:
 - The pyrolysis is typically carried out in a tube furnace packed with an inert material.
 - **cis-1,4-Diacetoxy-2-butene** is vaporized and passed through the heated tube under a stream of inert gas (e.g., nitrogen or argon).
 - The products are collected in a cold trap.
 - The collected pyrolysate is then purified by distillation to isolate 1-acetoxy-1,3-butadiene.
Note: The specific temperature and flow rates need to be optimized for the specific setup.

3.2.2. Ruthenium-Catalyzed Cross-Metathesis with Allylbenzene

cis-1,4-Diacetoxy-2-butene can undergo cross-metathesis reactions with other olefins, such as allylbenzene, in the presence of a ruthenium catalyst.[1]

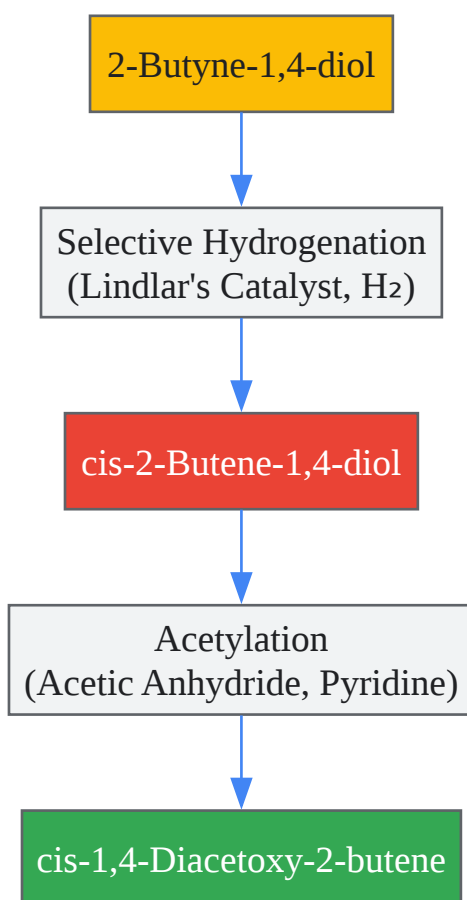
- Materials:
 - **cis-1,4-Diacetoxy-2-butene**
 - Allylbenzene
 - Grubbs' catalyst (or other suitable ruthenium metathesis catalyst)
 - Anhydrous dichloromethane (or other suitable solvent)
- Procedure:
 - In an inert atmosphere (e.g., in a glovebox or under argon), dissolve **cis-1,4-diacetoxy-2-butene** and allylbenzene in anhydrous dichloromethane.
 - Add the ruthenium catalyst to the solution.
 - Stir the reaction mixture at room temperature or with gentle heating.
 - Monitor the reaction progress by TLC or GC.
 - Once the reaction is complete, quench it by adding a few drops of ethyl vinyl ether.
 - Remove the solvent under reduced pressure.
 - Purify the residue by flash column chromatography on silica gel to isolate the cross-metathesis product.

Mandatory Visualizations



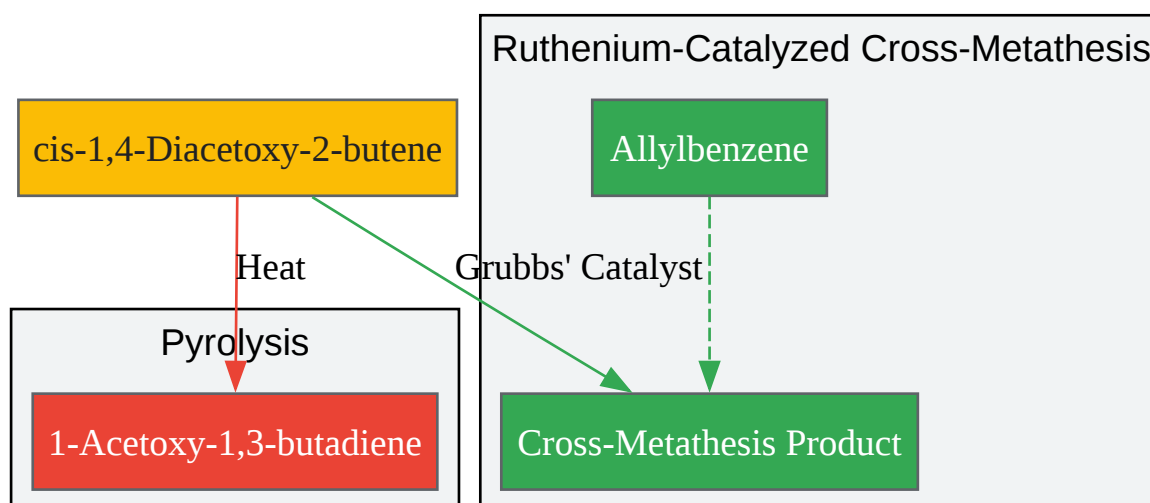
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Caption: Chemical structure of **cis-1,4-diacetoxy-2-butene**.



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Caption: Synthesis workflow for **cis-1,4-diacetoxy-2-butene**.



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Caption: Key reaction pathways of **cis-1,4-diacetoxy-2-butene**.

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